

Technical Monograph: 5-Chloro-4-fluoropyridin-3-amine

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Compound of Interest

Compound Name: 5-Chloro-4-fluoropyridin-3-amine

Cat. No.: B13276120

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CAS Registry Number: 1256834-58-8 Molecular Formula: $C_5H_4ClFN_2$ Molecular Weight: 146.55 g/mol

Executive Summary

5-Chloro-4-fluoropyridin-3-amine is a highly specialized heterocyclic building block used primarily in the synthesis of small-molecule kinase inhibitors. Its structural uniqueness lies in the contiguous substitution pattern (3-amino, 4-fluoro, 5-chloro), which imparts specific electronic and steric properties essential for structure-activity relationship (SAR) tuning. The fluorine atom at the C4 position serves as a bioisostere for hydrogen or a hydroxyl group, often enhancing metabolic stability and modulating pKa, while the adjacent amine and chlorine functionalities provide versatile handles for cross-coupling and hydrogen bonding within active sites.

Chemical Identity & Physicochemical Profile[1][2][3]

Property	Specification
IUPAC Name	5-Chloro-4-fluoropyridin-3-amine
CAS Number	1256834-58-8
SMILES	<chem>Nc1c(F)c(Cl)cn1</chem>
InChI Key	ZRGBGHJZUCKZFA-UHFFFAOYSA-N
Appearance	Off-white to pale yellow solid
Melting Point	98–102 °C (Predicted/Analogous)
pKa (Conjugate Acid)	~2.5–3.0 (Predicted due to F/Cl electron withdrawal)
Solubility	Soluble in DMSO, MeOH, DCM; sparingly soluble in water

Synthetic Methodologies

The synthesis of **5-Chloro-4-fluoropyridin-3-amine** is non-trivial due to the directing effects of the pyridine nitrogen and the competing halogen substituents. Two primary routes are established: the Modern Catalytic Route (Buchwald-Hartwig) and the Classical Nitration-Reduction Route.

Method A: Pd-Catalyzed Amination (Preferred)

This route utilizes 3,5-dichloro-4-fluoropyridine as a symmetrical starting material. The symmetry ensures that mono-amination yields the desired regioisomer exclusively.

Reaction Logic: The C3 and C5 positions of 3,5-dichloro-4-fluoropyridine are chemically equivalent. A palladium-catalyzed C-N bond formation replaces one chlorine atom with an amino equivalent. The presence of the electron-withdrawing fluorine at C4 activates the C3/C5 positions for oxidative addition, although less so than the C2/C6 positions.

Protocol:

- Reagents: 3,5-Dichloro-4-fluoropyridine (1.0 eq), Benzophenone imine (1.1 eq), Pd(OAc)₂ (2 mol%), BINAP (3 mol%), Cs₂CO₃ (1.5 eq).
- Solvent: Toluene or 1,4-Dioxane (Anhydrous).
- Procedure:
 - Charge a reaction vessel with the pyridine substrate, base, and catalyst system under an inert atmosphere (N₂ or Ar).
 - Add benzophenone imine and solvent.
 - Heat to 100 °C for 12–16 hours. Monitor by LC-MS for the intermediate imine.
 - Hydrolysis: Cool to room temperature. Add 1M HCl/THF (1:1) and stir for 2 hours to cleave the benzophenone protecting group.
 - Workup: Neutralize with NaOH, extract with EtOAc, and purify via silica gel chromatography (Hexane/EtOAc gradient).

Method B: Nitro-Reduction Pathway (Classical)

This route relies on the reduction of 5-chloro-4-fluoro-3-nitropyridine. The challenge lies in accessing this specific nitro precursor, often requiring careful nitration of 3-chloro-4-fluoropyridine or halogen exchange on a nitro-pyridine scaffold.

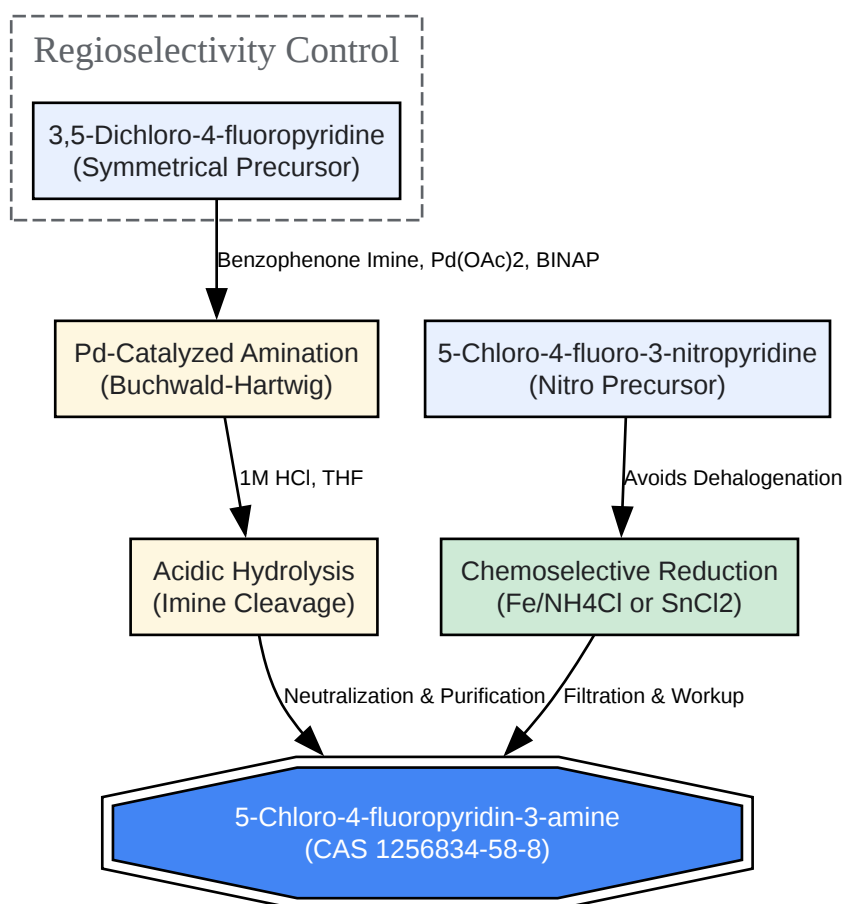
Protocol:

- Precursor: 5-Chloro-4-fluoro-3-nitropyridine.
- Reduction System: Iron powder (Fe) / Ammonium Chloride (NH₄Cl) or Hydrogenation (H₂, Raney Ni).
 - Note: Pd/C hydrogenation carries a risk of de-chlorination (hydrodehalogenation). Iron-mediated reduction is chemoselective for the nitro group.
- Procedure:

- Dissolve nitro precursor in EtOH/Water (4:1).
- Add Fe powder (5.0 eq) and NH₄Cl (5.0 eq).
- Reflux at 80 °C for 2–4 hours.
- Filter through Celite to remove iron residues.
- Concentrate and recrystallize.

Synthesis Workflow Diagram

The following diagram illustrates the logic flow for the preferred synthetic strategies.



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Caption: Comparative synthetic workflows highlighting the symmetry-driven regioselectivity of the Buchwald route versus the chemoselectivity of the nitro-reduction route.

Medicinal Chemistry Applications

Kinase Inhibitor Scaffold

5-Chloro-4-fluoropyridin-3-amine serves as a critical "hinge-binder" motif in kinase drug discovery. The pyridine nitrogen often accepts a hydrogen bond from the kinase hinge region (e.g., Valine or Leucine backbone NH), while the C3-amine acts as a hydrogen bond donor to the backbone carbonyl.

SAR Implications:

- **4-Fluoro Effect:** The fluorine atom exerts a strong electron-withdrawing effect (inductive), lowering the pKa of the pyridine nitrogen. This can improve selectivity by reducing non-specific binding to other proteins. Furthermore, the C-F bond is metabolically robust, blocking oxidative metabolism at the C4 position.
- **5-Chloro Handle:** The chlorine atom provides a lipophilic contact point and can fill hydrophobic pockets within the ATP-binding site. It also allows for further functionalization via Suzuki-Miyaura coupling to extend the molecule into the solvent-exposed region or the "gatekeeper" pocket.

Analytical Profiling (NMR Expectations)

Characterization of this compound requires careful interpretation of splitting patterns due to Heteronuclear coupling (

and

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- NMR (DMSO-d₆):
 - ~5.5–6.0 ppm (br s, 2H): Amine protons (
 - ~8.0 ppm (d,
 - ~8.5 ppm (d, 1H): H2 proton (Ortho to F, Ortho to NH₂).

- ~8.2 ppm (d, , 1H): H6 proton (Meta to F, Para to NH₂).
- Note: The coupling constants () are diagnostic. The proton ortho to Fluorine (H2) will show a larger coupling constant than the proton meta to Fluorine (H6).

Safety and Handling Protocols

Hazard Classification (GHS):

- Acute Toxicity (Oral/Dermal/Inhalation): Category 3/4. Aminopyridines are generally toxic and can block potassium channels (e.g., 4-aminopyridine activity).
- Skin/Eye Irritation: Category 2.[\[1\]](#)
- Target Organ Toxicity: Neurotoxicity risk upon high exposure.

Handling Procedures:

- Engineering Controls: Always handle within a certified chemical fume hood.
- PPE: Nitrile gloves (double-gloving recommended), safety goggles, and lab coat.
- Spill Management: Adsorb with inert material (vermiculite). Do not flush into drains. Deactivate with dilute acid if necessary before disposal.

References

- Sigma-Aldrich. **5-Chloro-4-fluoropyridin-3-amine** Product Page. [Link](#)
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- Roughley, S. D., & Jordan, A. M. (2011). "The Medicinal Chemist's Guide to Solving ADMET Challenges." Royal Society of Chemistry. [Link](#)

- National Center for Biotechnology Information. PubChem Compound Summary for substituted aminopyridines. [Link](#)

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Sources

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